

A Comparative Guide to the Mass Spectrometry Fragmentation Patterns of Methoxyacetyl Azetidines

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Compound of Interest

Compound Name: 1-(3-Aminoazetidin-1-yl)-2-methoxyethan-1-one

CAS No.: 1272862-50-6

Cat. No.: B1469095

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Introduction: The Growing Importance of Azetidines in Drug Discovery

Researchers, scientists, and drug development professionals are increasingly turning to strained ring systems to explore novel chemical space. Among these, the azetidine motif has gained significant popularity as a versatile scaffold in medicinal chemistry.^{[1][2]} Its rigid structure can impart favorable physicochemical properties, such as improved metabolic stability and solubility, making it a valuable component in the design of new therapeutic agents.^{[2][3]} When coupled with common functionalities like the methoxyacetyl group, understanding the structural integrity and metabolic fate of these molecules becomes paramount.

High-resolution mass spectrometry (HRMS) coupled with tandem MS (MS/MS) is an indispensable tool for this purpose, providing detailed structural information through controlled fragmentation.^{[4][5][6]} This guide provides an in-depth analysis of the predicted gas-phase fragmentation behavior of methoxyacetyl azetidines under collision-induced dissociation (CID),

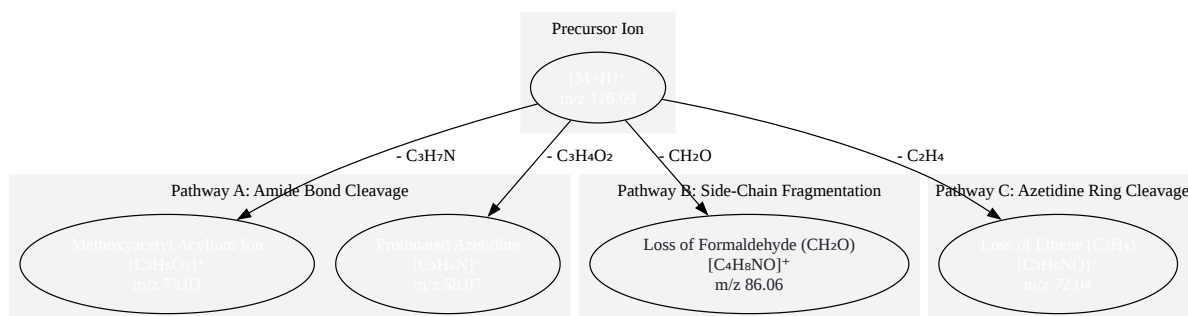
offers a comparison with key structural analogs to highlight the influence of the acyl group and ring strain, and presents a robust experimental protocol for acquiring high-quality data.

Core Principles of ESI-MS/MS Fragmentation

To understand the fragmentation patterns, we must first consider the ionization and fragmentation processes. Electrospray ionization (ESI) is a soft ionization technique that typically generates protonated molecules, denoted as $[M+H]^+$, with minimal in-source fragmentation.[7] These precursor ions are then isolated and subjected to collision-induced dissociation (CID), where they collide with inert gas molecules (like nitrogen or argon), converting kinetic energy into internal energy.[8] This excess energy induces bond cleavage at the most energetically favorable sites, revealing the underlying structure of the molecule.[9] The site of initial protonation is a critical factor that often directs the subsequent fragmentation pathways.

Predicted Fragmentation Pathways of 1-(Methoxyacetyl)azetidine

Let us consider the archetypal molecule, 1-(methoxyacetyl)azetidine. Based on fundamental principles of gas-phase ion chemistry, we can predict several competing fragmentation pathways originating from the protonated precursor ion $[M+H]^+$. Protonation is most likely to occur on the amide oxygen or the azetidine nitrogen, both of which can initiate distinct fragmentation cascades.



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- **Pathway A: Amide Bond Cleavage:** This is a canonical fragmentation route for N-acylated compounds.^[10] Cleavage of the robust amide C-N bond generates two characteristic fragments:
 - **Methoxyacetyl acylium ion ($[C_3H_5O_2]^+$)** at m/z 73.03: This stable ion is often a high-abundance signature for the methoxyacetyl moiety.
 - **Protonated azetidine ($[C_3H_8N]^+$)** at m/z 58.07: The detection of this ion confirms the presence of the azetidine ring.
- **Pathway B: Side-Chain Fragmentation (Loss of Formaldehyde):** A common fragmentation for methoxy-containing compounds is the neutral loss of formaldehyde (CH_2O , 30.01 Da).^[11] This rearrangement-based cleavage results in a fragment ion at m/z 86.06, providing direct evidence for the methoxy group on the acetyl chain.
- **Pathway C: Azetidine Ring Cleavage (Loss of Ethene):** The inherent strain of the four-membered azetidine ring makes it susceptible to ring-opening and subsequent

fragmentation.[12] A plausible pathway involves the neutral loss of ethene (C_2H_4 , 28.03 Da), a characteristic fragmentation for small cyclic amines, leading to an ion at m/z 72.04.

Comparative Fragmentation Analysis

To provide context, we compare the predicted fragmentation of methoxyacetyl azetidine with two key alternatives: 1-acetyl azetidine and 1-(methoxyacetyl)pyrrolidine. This comparison isolates the influence of the methoxy group and ring strain on the resulting mass spectrum.

Alternative 1: 1-Acetyl Azetidine (Influence of the Acyl Group)

Replacing the methoxyacetyl group with a simple acetyl group removes the primary site for Pathway B. The fragmentation of 1-acetyl azetidine is expected to be dominated by:

- Amide Bond Cleavage: Generating the acetyl acylium ion at m/z 43.02 and protonated azetidine at m/z 58.07.
- Loss of Ketene: A hallmark fragmentation of N-acetyl compounds is the neutral loss of ketene ($CH_2=C=O$, 42.01 Da).[13] This would also produce the protonated azetidine ion at m/z 58.07.

The absence of the m/z 73.03 ion and the neutral loss of 30 Da, coupled with the presence of the m/z 43.02 ion and/or a neutral loss of 42 Da, provides a clear diagnostic to differentiate between methoxyacetylation and acetylation.

Alternative 2: 1-(Methoxyacetyl)pyrrolidine (Influence of Ring Strain)

Replacing the high-strain azetidine ring with the less-strained five-membered pyrrolidine ring significantly alters the energetic landscape. While amide bond cleavage (Pathway A) and side-chain fragmentation (Pathway B) will still occur, the propensity for ring cleavage is greatly reduced. For 1-(methoxyacetyl)pyrrolidine, fragmentation would likely favor pathways involving the acyl chain, as the ring is more stable. Therefore, one would expect the relative abundance of the ring-opened fragment to be significantly lower compared to that observed for methoxyacetyl azetidine.

Precursor Compound	Key Differentiating Fragments & Losses	Implication
1-(Methoxyacetyl)azetidine	m/z 73.03 (Acylium Ion)NL of 30 Da (Loss of CH ₂ O)NL of 28 Da (Loss of C ₂ H ₄)	Signature pattern indicating methoxyacetyl group and strained azetidine ring.
1-Acetyl Azetidine	m/z 43.02 (Acylium Ion)NL of 42 Da (Loss of Ketene)	Confirms acetylation instead of methoxyacetylation.
1-(Methoxyacetyl)pyrrolidine	m/z 73.03 (Acylium Ion)NL of 30 Da (Loss of CH ₂ O)Low abundance ring fragments	Indicates a more stable, less-strained heterocyclic ring system.
NL = Neutral Loss		

Experimental Protocol for HRMS/MS Analysis

This protocol outlines a self-validating system for the robust characterization of methoxyacetyl azetidines and their analogs using LC-HRMS/MS.

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Materials and Reagents

- Methanol (LC-MS Grade)
- Acetonitrile (ACN, LC-MS Grade)
- Water (LC-MS Grade)
- Formic Acid (FA, LC-MS Grade)
- Test compound (e.g., methoxyacetyl azetidine)

Sample Preparation

- Prepare a 1 mg/mL stock solution of the test compound in methanol.

- Dilute the stock solution to a final working concentration of 1-10 μM in 50:50 (v/v) acetonitrile/water containing 0.1% formic acid. The acid ensures efficient protonation for positive ion mode ESI.
- Vortex briefly and transfer to an autosampler vial.

Liquid Chromatography (LC) Parameters

- Column: C18 reversed-phase column (e.g., 2.1 mm x 50 mm, 1.8 μm particle size).
- Mobile Phase A: Water + 0.1% FA.
- Mobile Phase B: Acetonitrile + 0.1% FA.
- Flow Rate: 0.4 mL/min.
- Gradient: 5% B for 1 min, ramp to 95% B over 5 min, hold for 2 min, return to 5% B and re-equilibrate for 2 min. Rationale: This gradient provides good separation for small, polar molecules.

High-Resolution Mass Spectrometry (HRMS) Parameters

- Instrument: A quadrupole time-of-flight (Q-TOF) or Orbitrap mass spectrometer.^[4]
- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Capillary Voltage: 3.5 kV.
- Source Temperature: 120 $^{\circ}\text{C}$.
- Desolvation Gas Temperature: 350 $^{\circ}\text{C}$.
- Full Scan (MS1) Range: m/z 50 - 500.
- Data-Dependent MS/MS (dd-MS²):
 - Trigger fragmentation on the top 3 most intense ions.

- Collision Energy: Use a stepped collision energy profile (e.g., 10, 20, 40 eV) or a collision energy spread (e.g., 25 ± 15 eV). Rationale: A stepped or spread energy ensures that both low-energy (rearrangement) and high-energy (bond cleavage) fragmentation pathways are observed, providing a comprehensive fragmentation map from a single injection.[8]
- Collision Gas: Nitrogen or Argon.

Data Analysis

- Extract the accurate mass of the precursor ion to confirm its elemental composition.
- Analyze the MS/MS spectrum to identify the m/z of the fragment ions.
- Calculate the mass differences between the precursor and fragment ions to identify neutral losses.
- Use the accurate mass of the fragment ions to determine their elemental compositions, confirming the proposed fragmentation pathways.

Conclusion

The mass spectrometric fragmentation of methoxyacetyl azetidines is characterized by a rich pattern of competing pathways, including amide bond cleavage, side-chain rearrangements, and cleavages driven by ring strain. By systematically analyzing these patterns and comparing them to structural analogs, researchers can confidently identify and characterize these important motifs in complex matrices. The use of high-resolution instrumentation and stepped collision energy experiments provides the necessary analytical depth to distinguish between subtle structural isomers and confirm molecular identity, a critical capability in modern drug discovery and development.

References

- Borges, C. R., & Roberts, R. L. (2016). Competing fragmentation processes of O-acetyl-substituted carboxylate anions subjected to collision-induced dissociation. *Journal of the American Society for Mass Spectrometry*, 27(5), 853–861.
- Piska, J., et al. (2017). Collision-induced dissociation of phenethylamides: role of ion-neutral complex. *Journal of The American Society for Mass Spectrometry*, 28(7), 1406–1416.

- Cheng, Y., et al. (2013). Synthesis and evaluation of novel azetidine analogs as potent inhibitors of vesicular [3H]dopamine uptake. *Bioorganic & Medicinal Chemistry Letters*, 23(15), 4386-4389. [[Link](#)]
- Ambrose, S. L., & Lermite, F. (2011). A study of fragmentation of protonated amides of some acylated amino acids by tandem mass spectrometry: observation of an unusual nitrilium ion. *Journal of Mass Spectrometry*, 46(7), 711-719. [[Link](#)]
- Lee, J., et al. (2024). Impact of Protonation Sites on Collision-Induced Dissociation-MS/MS Using CIDMD Quantum Chemistry Modeling. *Journal of Chemical Information and Modeling*. [[Link](#)]
- De Leoz, M. L., et al. (2013). Dissection of Fragmentation Pathways in Protonated N-acetylhexosamines. *Journal of the American Society for Mass Spectrometry*, 24(11), 1742-1753. [[Link](#)]
- Takahashi, R. H., et al. (2019). Metabolism of Strained Rings: Glutathione S-transferase-Catalyzed Formation of a Glutathione-Conjugated Spiro-azetidine without Prior Bioactivation. *Drug Metabolism and Disposition*, 47(10), 1145-1153. [[Link](#)]
- Schug, K. A., & McNair, H. M. (2019). An Organic Chemist's Guide to Electrospray Mass Spectrometric Structure Elucidation. *Molecules*, 24(4), 798. [[Link](#)]
- Gabel, C. A., & Loring, J. F. (2015). Collision-Induced Dissociation Mass Spectrometry: A Powerful Tool for Natural Product Structure Elucidation. *Analytical Chemistry*, 87(15), 7548-7557. [[Link](#)]
- Wikipedia contributors. (2023). Collision-induced dissociation. Wikipedia, The Free Encyclopedia. [[Link](#)]
- Deschamps, E., & Calabrese, V. (2023). Advances in Ultra-High-Resolution Mass Spectrometry for Pharmaceutical Analysis. *Molecules*, 28(5), 2061. [[Link](#)]
- Géhin, C., & Holman, S. W. (2021). Advances in high-resolution mass spectrometry applied to pharmaceuticals in 2020: A whole new age of information. *Analytical Science Advances*, 2(3-4), 142-156. [[Link](#)]

- Cuyckens, F., & Claeys, M. (2004). Collision-induced fragmentation of deprotonated methoxylated flavonoids, obtained by electrospray ionization mass spectrometry. *Journal of Mass Spectrometry*, 39(4), 407-416. [[Link](#)]
- Géhin, C., & Holman, S. W. (2021). Advances in high-resolution mass spectrometry applied to pharmaceuticals in 2020: A whole new age of information. *Analytical Science Advances*, 2(3-4), 142-156. [[Link](#)]
- Tran, T. H., et al. (2019). Synthesis and Functionalization of Azetidine-Containing Small Macrocyclic Peptides. *Chemistry – A European Journal*, 25(54), 12516-12520. [[Link](#)]
- Sapsford, P. J., et al. (2025). An Approach to Alkyl Azetidines for Medicinal Chemistry. *ChemRxiv*. [[Link](#)]
- Kumar, A., et al. (2021). Azetidines of pharmacological interest. *Archiv der Pharmazie*, 354(9), e2100123. [[Link](#)]

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Sources

- 1. chemrxiv.org [chemrxiv.org]
- 2. Azetidines of pharmacological interest - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchonline.ljmu.ac.uk [researchonline.ljmu.ac.uk]
- 4. researchgate.net [researchgate.net]
- 5. Advances in high-resolution mass spectrometry applied to pharmaceuticals in 2020: A whole new age of information - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Advances in high-resolution mass spectrometry applied to pharmaceuticals in 2020: A whole new age of information - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. peptid.chem.elte.hu [peptid.chem.elte.hu]
- 8. Collision-induced dissociation - Wikipedia [en.wikipedia.org]

- [9. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [10. Collision-induced dissociation of phenethylamides: role of ion-neutral complex - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36111111/)
- [11. researchgate.net \[researchgate.net\]](https://www.researchgate.net/publication/36111111)
- [12. Metabolism of Strained Rings: Glutathione S-transferase-Catalyzed Formation of a Glutathione-Conjugated Spiro-azetidine without Prior Bioactivation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36111111/)
- [13. Competing fragmentation processes of O-acetyl-substituted carboxylate anions subjected to collision-induced dissociation - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36111111/)
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